

3,4,4,5-Tetramethylheptane physical properties

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Compound of Interest

Compound Name: 3,4,4,5-Tetramethylheptane

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An In-depth Technical Guide to the Physical Properties of **3,4,4,5-Tetramethylheptane**

Abstract

This technical guide provides a comprehensive overview of the core physical properties of **3,4,4,5-tetramethylheptane** (C₁₁H₂₄), a highly branched alkane. Designed for researchers, scientists, and professionals in drug development, this document synthesizes key data points including molecular structure, physicochemical properties, and safety protocols. Furthermore, it details robust experimental methodologies for the determination of critical physical parameters, grounding theoretical knowledge in practical application. The content is structured to deliver not just data, but also expert insight into the causal relationships between molecular architecture and physical behavior, ensuring a thorough and actionable understanding of this compound.

Molecular Identity and Structure

3,4,4,5-Tetramethylheptane is a saturated acyclic hydrocarbon.^[1] Its structure consists of a seven-carbon heptane backbone heavily substituted with four methyl groups.^{[2][3]} This high degree of branching significantly influences its physical properties when compared to its linear isomer, n-undecane, or less branched isomers. The systematic placement of methyl groups at the 3, 4, and 5 positions creates a sterically hindered yet compact molecule.

Key identifiers for **3,4,4,5-tetramethylheptane** are summarized in the table below.

Identifier	Value	Source
IUPAC Name	3,4,4,5-tetramethylheptane	[4]
Molecular Formula	C ₁₁ H ₂₄	[4][5]
CAS Number	61868-62-0	[4]
Molecular Weight	156.31 g/mol	[4]
Canonical SMILES	CCC(C)C(C)(C)C(C)CC	[4]
InChI	InChI=1S/C11H24/c1-7-9(3)11(5,6)10(4)8-2/h9-10H,7-8H2,1-6H3	[4]
InChIKey	CXIAIMLBUJNNJR-UHFFFAOYSA-N	[4]

The structural arrangement, dictated by IUPAC nomenclature standards, is visualized below.[6] The central quaternary carbon at position 4 is a key feature, contributing to the molecule's compact nature.

Caption: 2D structural representation of **3,4,4,5-tetramethylheptane**.

Core Physicochemical Properties

The physical properties of alkanes are dictated by intermolecular van der Waals forces.[7] For branched alkanes like **3,4,4,5-tetramethylheptane**, the molecular shape limits the surface area available for these interactions compared to straight-chain alkanes, which affects properties like the boiling point.[8]

Property	Value	Source
Molecular Weight	156.308 g/mol	[5][9]
Boiling Point	186.6 °C	[5]
Melting Point	-57.06 °C (estimate)	[9]
Topological Polar Surface Area	0 Å ²	[4]

The boiling point of 186.6 °C is a critical experimental value.^[5] This is lower than that of its straight-chain isomer, n-undecane (196 °C), which is consistent with the theory that increased branching reduces the effectiveness of London dispersion forces by preventing close packing of the molecules.^[8]

Experimental Determination of Physical Properties

Accurate determination of physical properties is fundamental. The following protocols describe validated methods for measuring the boiling point and density of liquid hydrocarbons.

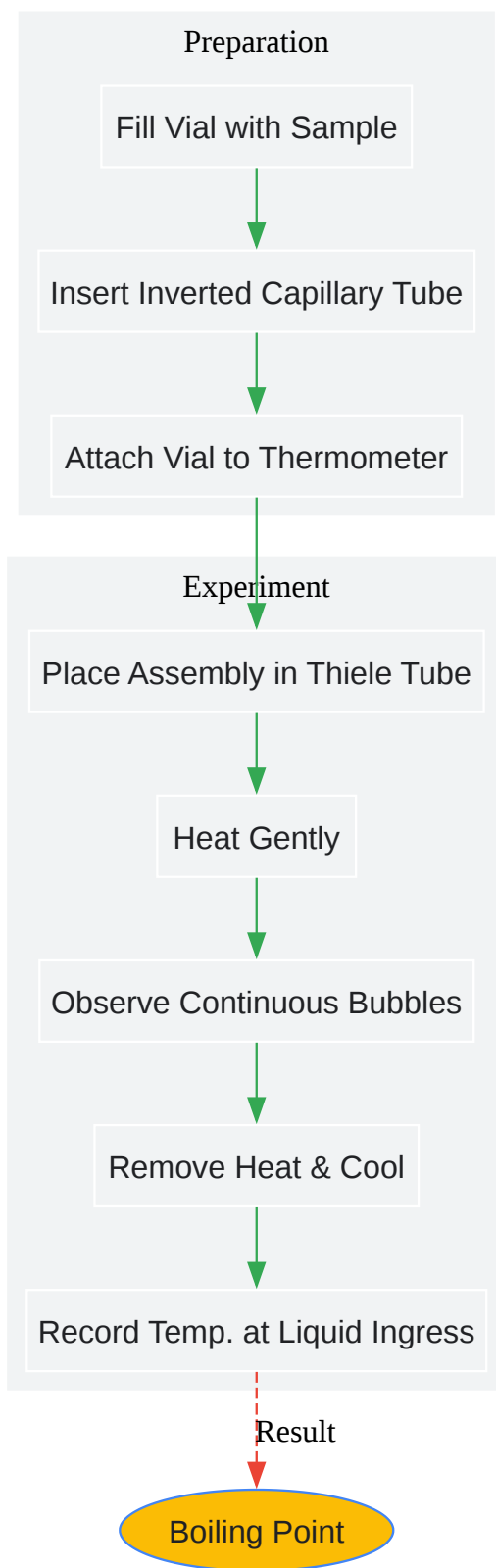
Boiling Point Determination via the Thiele Tube Method

This micro-scale method is advantageous as it requires a minimal amount of sample (less than 0.5 mL). The principle relies on matching the vapor pressure of the liquid with the atmospheric pressure.^[8]^[10]

Methodology:

- **Sample Preparation:** Fill a small glass vial (Durham tube) approximately half-full with **3,4,4,5-tetramethylheptane**.
- **Capillary Tube Insertion:** Place a capillary tube (sealed at one end) into the vial with the open end down.
- **Apparatus Assembly:** Attach the vial to a thermometer using a rubber band, ensuring the bottom of the vial is level with the thermometer bulb.
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil). The side arm of the Thiele tube is heated gently. The unique shape of the tube ensures uniform heating via convection currents.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit, creating a slow stream of bubbles. The temperature will then be raised slightly above the liquid's boiling point, which is indicated by a continuous and rapid stream of bubbles.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool. The point at which the bubbling stops and liquid is drawn back into the capillary tube is the boiling

point.[8] At this temperature, the external atmospheric pressure equals the vapor pressure of the sample.



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Caption: Workflow for boiling point determination using a Thiele tube.

Density Determination

Density is a fundamental property that relates a substance's mass to its volume. For liquid hydrocarbons, density can be accurately measured using a pycnometer or a digital density meter. The following protocol outlines the use of a pycnometer, a flask with a precise and known volume.

Methodology:

- **Pycnometer Preparation:** Clean and thoroughly dry a pycnometer of known volume (e.g., 25 mL).
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer (m_1).
- **Mass of Pycnometer with Sample:** Fill the pycnometer to its calibrated mark with **3,4,4,5-tetramethylheptane**. Ensure no air bubbles are present. Weigh the filled pycnometer (m_2).
- **Temperature Control:** The measurement should be conducted at a constant, known temperature (e.g., 20 °C), as density is temperature-dependent. A water bath can be used for this purpose.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ Where:
 - m_1 = mass of the empty pycnometer
 - m_2 = mass of the pycnometer filled with the liquid
 - V = volume of the pycnometer
- **Replication:** The procedure should be repeated multiple times to ensure precision and accuracy, with the average value reported.

Safety and Handling

As a branched alkane, **3,4,4,5-tetramethylheptane** shares safety considerations common to this class of hydrocarbons.

- **Flammability:** Alkanes are highly flammable and can be easily ignited by sparks or open flames.[11] All handling should be performed in a well-ventilated area, away from ignition sources.[11] Appropriate fire-extinguishing media, such as CO₂ or dry chemical extinguishers, should be readily available.[11]
- **Health Hazards:** Prolonged exposure or inhalation of alkane vapors may cause dizziness or nausea.[11] Direct skin contact can lead to irritation.[11] Therefore, the use of personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is mandatory. [11] In case of inhalation, the individual should be moved to fresh air.[11]
- **Environmental Impact:** Alkanes can be harmful to aquatic life and are not readily biodegradable.[11][12] Release into waterways or soil must be avoided. Spills should be contained with non-combustible absorbent materials and disposed of according to local environmental regulations.[11]

Conclusion

3,4,4,5-Tetramethylheptane is a C₁₁ branched alkane with distinct physical properties shaped by its unique molecular structure. Its boiling point of 186.6 °C and other characteristics are direct consequences of its highly branched nature, which limits intermolecular forces. The experimental protocols detailed herein provide a framework for the precise and reliable characterization of this and similar compounds. A thorough understanding of these properties, coupled with strict adherence to safety guidelines, is essential for its effective and safe application in research and development.

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